

Ac-rC Phosphoramidite-15N storage conditions to prevent hydrolysis

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Compound of Interest

Compound Name: Ac-rC Phosphoramidite-15N

Cat. No.: B12375199

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Technical Support Center: Ac-rC Phosphoramidite-15N

This guide provides detailed information on the proper storage and handling of **Ac-rC Phosphoramidite-15N** to prevent degradation, primarily through hydrolysis. Adhering to these guidelines is critical for ensuring high coupling efficiency and the successful synthesis of high-quality, isotopically labeled oligonucleotides.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **Ac-rC Phosphoramidite-15N** degradation?

The primary cause of degradation is hydrolysis. Phosphoramidites are chemical compounds that are highly reactive and extremely sensitive to moisture.^[1] When exposed to even trace amounts of water, the phosphoramidite group will hydrolyze, rendering the molecule incapable of participating in the coupling reaction during oligonucleotide synthesis. This leads to significantly lower yields and an increase in truncated sequences.^[2]

Q2: What are the recommended long-term storage conditions for solid **Ac-rC Phosphoramidite-15N**?

For long-term storage, **Ac-rC Phosphoramidite-15N** should be stored as a dry solid (powder or oil) in a freezer at or below -20°C.^[3] The vial must be tightly sealed and the atmosphere

inside should be inert, such as argon or dry nitrogen, to prevent exposure to moisture and oxygen.[2][4] When stored correctly, the solid phosphoramidite can be stable for several months.[4]

Q3: How should I handle a new vial of phosphoramidite before opening it?

To prevent condensation of atmospheric moisture onto the cold solid, it is crucial to allow the vial to warm to room temperature before opening it. This typically takes 30-60 minutes. All subsequent handling, including weighing and dissolution, should be performed under anhydrous conditions, for example, inside a glove box or under a stream of dry inert gas.[1]

Q4: What are the best practices for storing **Ac-rC Phosphoramidite-15N** once it is dissolved in a solvent?

Once dissolved in anhydrous acetonitrile (or another appropriate solvent), the solution should be stored in a tightly sealed, pre-dried vial, preferably with a septum cap to allow for removal by syringe.[1] To ensure the solvent remains dry, high-quality molecular sieves (3 Å) can be added to the bottom of the vial.[5] The dissolved amidite should be stored in a freezer at -20°C under an inert atmosphere. It is recommended to use the solution as quickly as possible and avoid repeated warming and cooling cycles.

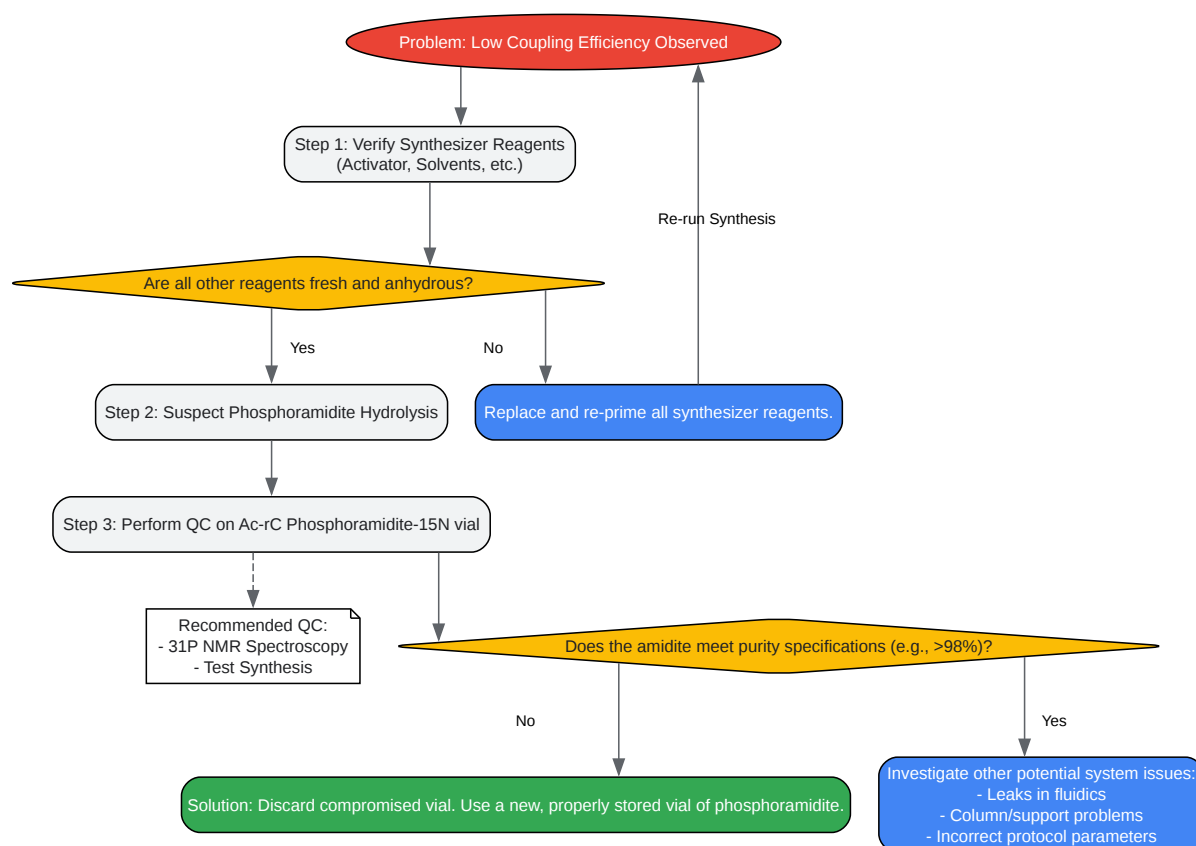
Q5: How can I determine if my **Ac-rC Phosphoramidite-15N** has been compromised by hydrolysis?

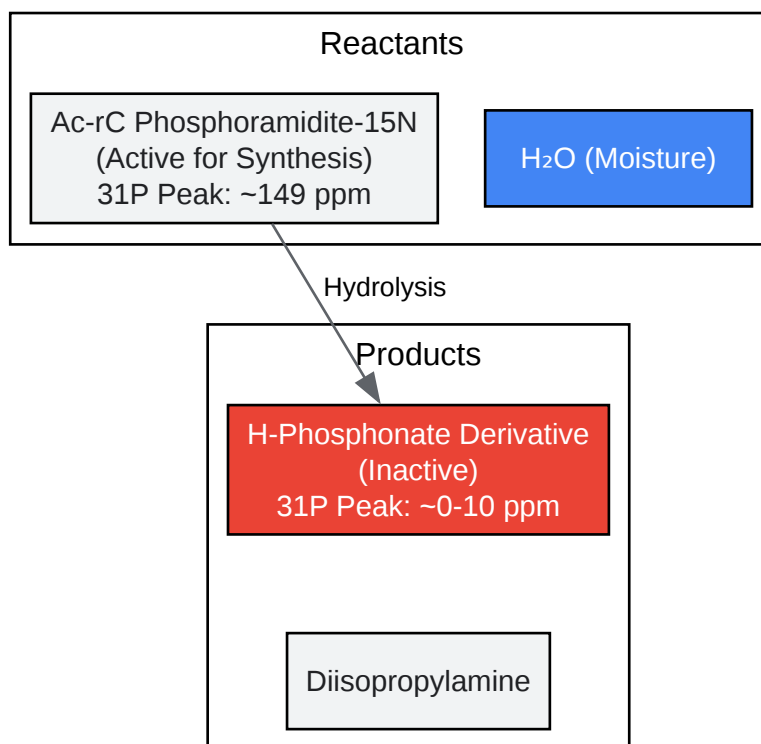
There are several indicators of phosphoramidite degradation:

- **Poor Synthesis Performance:** A sudden or gradual drop in coupling efficiency during oligonucleotide synthesis is the most common sign.[1] This can be monitored by the intensity of the trityl cation colorimetric response.[4]
- **³¹P NMR Spectroscopy:** This is the most direct method for assessing purity. A high-purity phosphoramidite will show a sharp singlet peak between 140 and 152 ppm.[6] Hydrolyzed products and other phosphorus (III) impurities will appear as distinct peaks outside this range.[7]
- **Visual Inspection:** While not always reliable, any change in the physical appearance or color of the solid may indicate degradation.

Troubleshooting Guide: Low Coupling Efficiency

Low coupling efficiency is the most critical issue arising from phosphoramidite degradation. The following workflow can help diagnose the problem.





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